

Application Notes and Protocols for Cell-Based Assays Utilizing Alectinib (CH5424802)

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Compound of Interest

Compound Name: CH5468924-d4

Cat. No.: B15561093

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Introduction

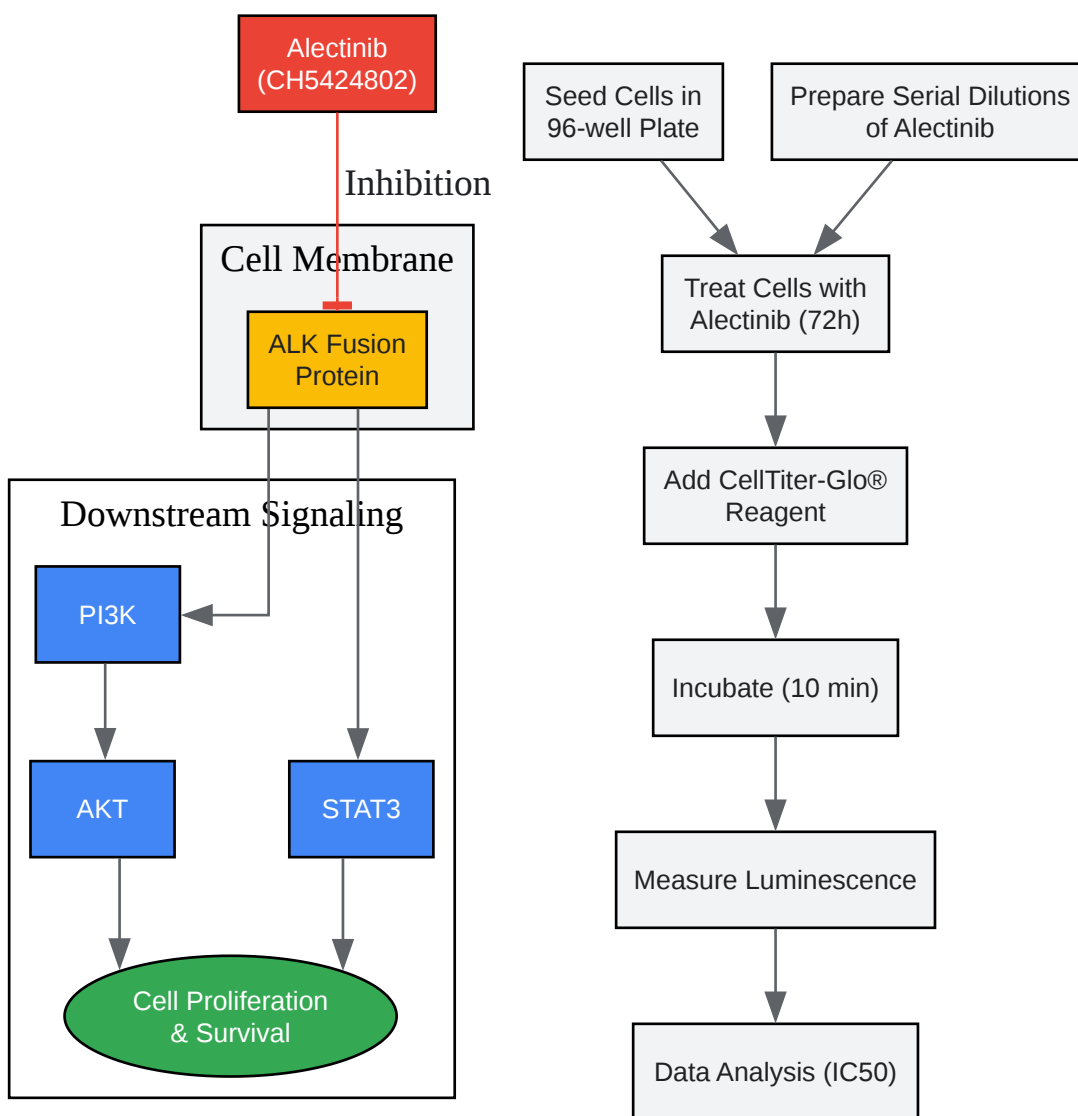
Alectinib, also known as CH5424802, is a highly potent and selective second-generation inhibitor of Anaplastic Lymphoma Kinase (ALK) tyrosine kinase.^{[1][2][3][4]} It has demonstrated significant anti-tumor activity in non-small cell lung cancer (NSCLC) harboring ALK rearrangements.^{[3][4]} "CH5468924-d4" refers to a deuterated form of Alectinib, which is often used as an internal standard in mass spectrometry-based analytical methods. For the purposes of cell-based biological assays, the activity of the deuterated and non-deuterated forms is considered equivalent.

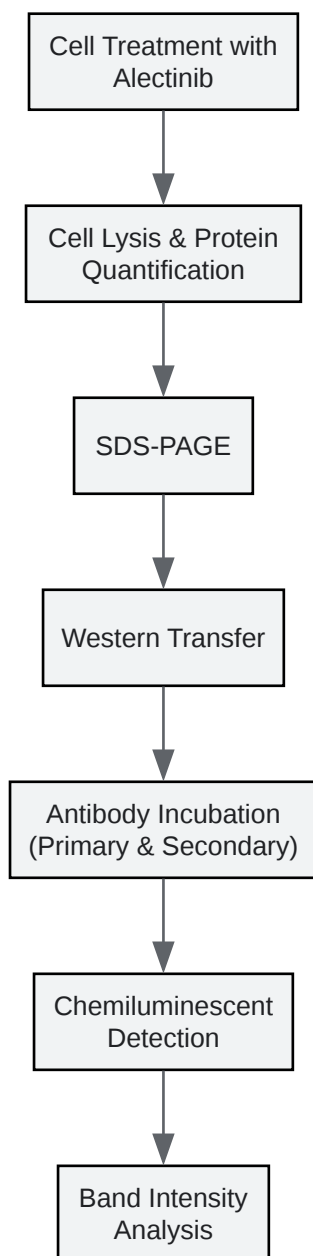
These application notes provide detailed protocols for key cell-based assays to evaluate the efficacy and mechanism of action of Alectinib in relevant cancer cell models.

Mechanism of Action

Alectinib is an ATP-competitive inhibitor of ALK kinase.^[2] In cells with ALK gene rearrangements, the resulting fusion protein is constitutively active, leading to the activation of downstream signaling pathways that promote cell proliferation and survival, such as the STAT3

and PI3K/AKT pathways. Alectinib effectively inhibits ALK autophosphorylation, thereby blocking these downstream signals and inducing apoptosis in ALK-driven cancer cells.[1][3][4]





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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Cell-Based Assays Utilizing Alectinib (CH5424802)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15561093/docs#application-notes-and-protocols-for-cell-based-assays-utilizing-alectinib-ch5424802\]](https://www.benchchem.com/product/b15561093/docs#application-notes-and-protocols-for-cell-based-assays-utilizing-alectinib-ch5424802)

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